

# An In-depth Technical Guide to the Physicochemical Properties of 4-Methylmorpholine

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## Compound of Interest

Compound Name: 4-Methylmorpholine

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## Introduction

**4-Methylmorpholine** (NMM), a heterocyclic tertiary amine, is a versatile and widely utilized compound in both industrial and pharmaceutical chemistry.<sup>[1][2]</sup> Its unique combination of properties makes it an effective solvent, a crucial base catalyst, and a valuable intermediate in the synthesis of a wide array of chemical entities, including active pharmaceutical ingredients (APIs).<sup>[1]</sup> This technical guide provides a comprehensive overview of the core physicochemical properties of **4-Methylmorpholine**, detailed experimental methodologies for their determination, and visualizations of its role in key chemical transformations.

## Physicochemical Properties

The fundamental physical and chemical characteristics of **4-Methylmorpholine** are summarized in the table below. These properties are essential for its handling, application in chemical reactions, and for the development of processes in which it is a component.

Property	Value	Reference(s)
Molecular Formula	C <sub>5</sub> H <sub>11</sub> NO	[1]
Molecular Weight	101.15 g/mol	[3][4]
Appearance	Colorless to light yellow liquid with an ammonia-like odor	[2][3]
Density	0.92 g/mL at 25 °C	[1][4]
Melting Point	-66 °C	[2][4]
Boiling Point	115-116 °C at 750 mm Hg	[1][2]
Flash Point	23.9 °C (75 °F)	[1][2]
Solubility in Water	>500 g/L at 20 °C	[2]
Solubility in Organic Solvents	Soluble in ethanol, ether, chloroform, and ethyl acetate.	[5]
Vapor Pressure	18 mm Hg at 20 °C	[2]
pKa of Conjugate Acid	7.38 at 25 °C	[2]
Refractive Index (n <sub>20/D</sub> )	1.435	[1][2]
LogP (Octanol/Water)	-0.32	[6]

## Experimental Protocols

Accurate determination of physicochemical properties is paramount for the successful application of any chemical compound. Below are detailed, generalized methodologies for measuring some of the key properties of **4-Methylmorpholine**.

### Determination of Boiling Point (Thiele Tube Method)

The boiling point is a fundamental physical property that is indicative of a liquid's volatility.[7]

- Apparatus:
  - Thiele tube

- Thermometer (calibrated)
- Small test tube (e.g., fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or oil bath)
- Liquid for heating bath (e.g., mineral oil)
- Procedure:
  - A small amount of **4-Methylmorpholine** is placed into the small test tube.
  - The capillary tube is placed in the test tube with the open end submerged in the liquid.
  - The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
  - The assembly is placed in the Thiele tube containing the heating liquid.
  - The Thiele tube is gently heated, causing a steady stream of bubbles to emerge from the capillary tube.
  - The heat source is removed, and the temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.[\[8\]](#)

## Determination of Density (Pycnometer Method)

Density is a measure of mass per unit volume and is an important parameter for quality control and formulation.[\[9\]](#)

- Apparatus:
  - Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
  - Analytical balance

- Constant temperature water bath
- Procedure:
  - The empty, clean, and dry pycnometer is accurately weighed.
  - The pycnometer is filled with **4-Methylmorpholine**, ensuring no air bubbles are present, and placed in the constant temperature water bath until it reaches thermal equilibrium.
  - The volume is adjusted to the calibration mark, and the outside of the pycnometer is carefully dried.
  - The filled pycnometer is weighed.
  - The weight of the **4-Methylmorpholine** is determined by subtracting the weight of the empty pycnometer.
  - The density is calculated by dividing the mass of the **4-Methylmorpholine** by the known volume of the pycnometer.

## Determination of pKa (Potentiometric Titration)

The pKa provides a measure of the basicity of **4-Methylmorpholine**.

- Apparatus:
  - pH meter with a calibrated electrode
  - Burette
  - Magnetic stirrer and stir bar
  - Beaker
  - Standardized solution of a strong acid (e.g., 0.1 M HCl)
- Procedure:

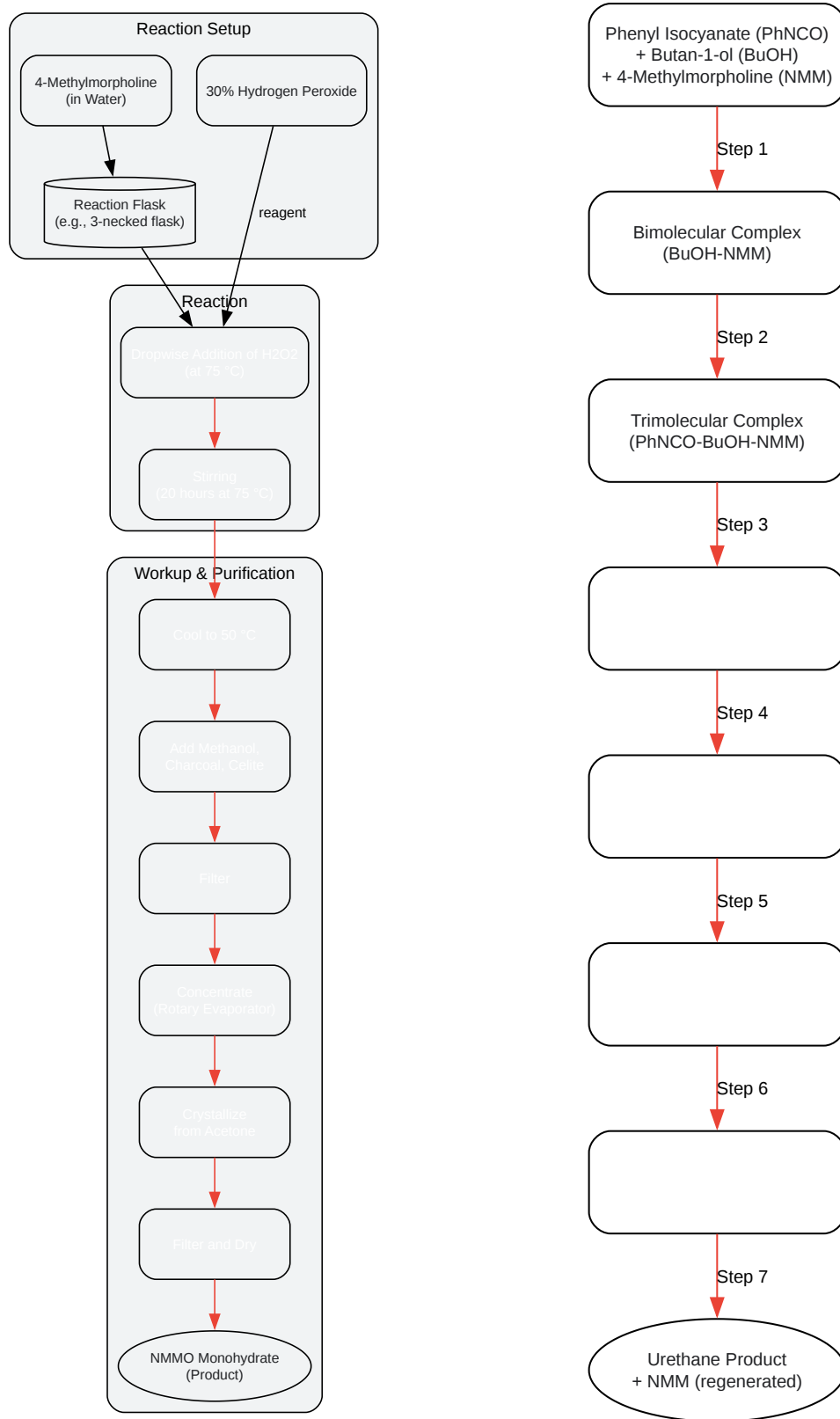
- A known volume and concentration of **4-Methylmorpholine** is dissolved in deionized water in a beaker.
- The pH electrode is immersed in the solution, and the initial pH is recorded.
- The standardized strong acid is added in small, known increments from the burette.
- After each addition, the solution is stirred to ensure homogeneity, and the pH is recorded once it stabilizes.
- The titration is continued past the equivalence point.
- A titration curve is generated by plotting the pH versus the volume of acid added.
- The pKa is determined from the pH at the half-equivalence point.

## Key Chemical Transformations and Experimental Workflows

**4-Methylmorpholine** plays a significant role as a reagent and catalyst in various chemical syntheses. The following diagrams illustrate two important applications.

### Synthesis of 4-Methylmorpholine N-oxide (NMMO)

**4-Methylmorpholine** is the precursor to **4-Methylmorpholine N-oxide (NMMO)**, a widely used co-oxidant in organic synthesis.<sup>[1][3]</sup>



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